

# m-Chlorocumene: A Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling precautions for **m-chlorocumene** (1-chloro-3-(1-methylethyl)benzene). Due to the limited availability of specific toxicological data for **m-chlorocumene**, information from structurally similar compounds, such as 4-chlorocumene and cumene, has been included to provide a more complete assessment of potential hazards. All data derived from analogous compounds is clearly indicated.

## **Chemical and Physical Properties**

**m-Chlorocumene** is a chlorinated aromatic hydrocarbon.[1] Its physical and chemical properties are summarized in the table below.



Property	Value	Source
Chemical Formula	C <sub>9</sub> H <sub>11</sub> Cl	[1][2]
Molecular Weight	154.63 g/mol	[2]
CAS Number	7073-93-0	[2]
Appearance	Colorless liquid	[1]
Odor	Aromatic	[1]
Boiling Point	179.6 °C at 760 mmHg	[3]
Flash Point	70.6 °C	[3]
Density	1.021 g/cm <sup>3</sup>	[3]
Vapor Pressure	1.26 mmHg at 25°C	[3]
Solubility	Insoluble in water, soluble in organic solvents.	[1]

#### **Hazard Identification and GHS Classification**

**m-Chlorocumene** is considered a hazardous substance. While a specific GHS classification for **m-chlorocumene** is not readily available, the classification for its isomer, 4-chlorocumene, provides a strong indication of its potential hazards.

GHS Classification (based on 4-Chlorocumene)[4]



Hazard Class	Hazard Category	Hazard Statement
Flammable Liquids	4	H227: Combustible liquid
Aspiration Hazard	1	H304: May be fatal if swallowed and enters airways
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Hazardous to the Aquatic Environment, Long-Term Hazard	3	H412: Harmful to aquatic life with long lasting effects

Pictograms (based on 4-Chlorocumene)[4]

- Health Hazard
- Irritant

Signal Word (based on 4-Chlorocumene): Danger[4]

## **Toxicological Information**

Specific toxicological data for **m-chlorocumene** is limited. The following table includes data for related compounds to provide an estimate of its toxicological profile.



Parameter	Value	Species	Route	Source	Notes
LD50 (Oral)	3523 mg/kg	Rat	Oral	[5]	Data for m- xylene, a structural analog.
LD50 (Dermal)	12126 mg/kg	Rabbit	Dermal	[5]	Data for m- xylene, a structural analog.
LC50 (Inhalation)	27124 mg/m³ (4 hours)	Rat	Inhalation	[5]	Data for p- xylene, a structural analog.

#### Summary of Toxicological Effects:

- Acute Effects: Based on data for analogous compounds, acute exposure to m-chlorocumene may cause skin and eye irritation.[1] Inhalation of vapors may lead to respiratory tract irritation, dizziness, and drowsiness.[6] Ingestion poses a significant aspiration hazard, which can be fatal.[4]
- Chronic Effects: Prolonged or repeated exposure to similar chlorinated hydrocarbons and aromatic solvents may lead to effects on the central nervous system, liver, and kidneys.[6][7]

#### **Occupational Exposure Limits**

Currently, there are no specific occupational exposure limits (OELs) established for **m-chlorocumene**. However, OELs for the parent compound, cumene, can be used as a reference point for occupational hygiene planning.

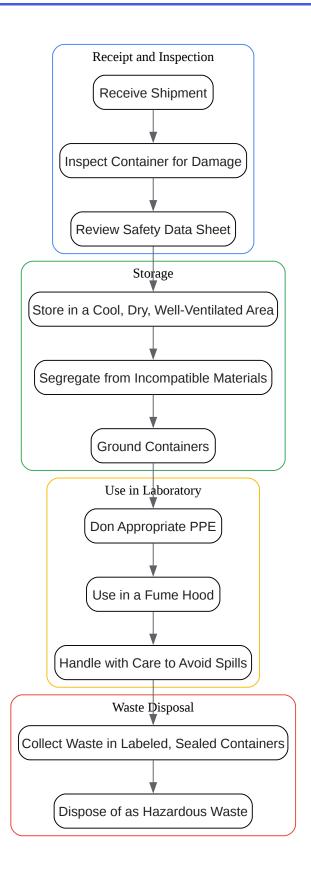


Organization	Limit	Source
OSHA (PEL)	50 ppm (245 mg/m³) (Skin)	[8]
ACGIH (TLV)	50 ppm (246 mg/m³)	[8]
NIOSH (REL)	50 ppm (245 mg/m³) (Skin)	[8]

## Safe Handling and Storage

A systematic approach to handling and storing **m-chlorocumene** is essential to minimize exposure and ensure a safe working environment.





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Caption: Workflow for the safe handling of **m-Chlorocumene**.





# **Personal Protective Equipment (PPE)**

The following PPE is recommended when handling **m-chlorocumene**:

Protection Type	Specification
Eye/Face Protection	Chemical safety goggles and/or a face shield.
Skin Protection	Chemical-resistant gloves (e.g., Viton®, Barrier®), lab coat, and closed-toe shoes.
Respiratory Protection	If ventilation is inadequate, use a NIOSH- approved respirator with an organic vapor cartridge.

#### **First Aid Measures**

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation develops.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. If the person is conscious, give small amounts of water to drink. Never give anything by mouth to an unconscious person. Seek immediate medical attention.



#### **Fire Fighting Measures**

m-Chlorocumene is a combustible liquid.

Property	Recommendation
Extinguishing Media	Use dry chemical, carbon dioxide, water spray, or alcohol-resistant foam. A water spray can be used to cool fire-exposed containers.
Hazardous Combustion Products	May produce toxic and irritating fumes, including hydrogen chloride and carbon oxides, upon combustion.
Fire Fighting Procedures	Firefighters should wear self-contained breathing apparatus (SCBA) and full protective clothing.

#### **Accidental Release Measures**

In the event of a spill, follow these procedures:

- Evacuate: Immediately evacuate unnecessary personnel from the area.
- Ventilate: Ensure adequate ventilation.
- Contain: Contain the spill using inert absorbent materials (e.g., sand, earth, vermiculite).
- Collect: Collect the absorbed material into a sealed, labeled container for disposal.
- Clean: Clean the spill area with soap and water.

### **Disposal Considerations**

Dispose of **m-chlorocumene** and any contaminated materials as hazardous waste in accordance with all applicable federal, state, and local regulations. Chlorinated hydrocarbons may be classified under RCRA waste codes such as F024 or F025.[6] Always consult with a licensed hazardous waste disposal company for proper disposal procedures.



#### **Experimental Protocols**

The following are general experimental protocols relevant to the safety assessment of chemicals like **m-chlorocumene**. Specific protocols should be adapted based on the exact nature of the experiment and in consultation with relevant safety guidelines.

11.1. In Vitro Skin Irritation Test (OECD 439)

This test method uses a reconstructed human epidermis (RhE) model to assess the skin irritation potential of a substance.

- Tissue Preparation: Reconstituted human epidermis tissue cultures are equilibrated overnight in an incubator.
- Application of Test Substance: A small amount of the test substance (e.g., m-chlorocumene) is applied topically to the tissue surface. A negative control (e.g., phosphate-buffered saline) and a positive control (e.g., 5% sodium dodecyl sulfate) are also tested.
- Exposure and Incubation: The tissues are exposed to the substance for a defined period (e.g., 60 minutes) and then rinsed. This is followed by a post-exposure incubation period (e.g., 42 hours).
- Viability Assessment: Cell viability is determined using a colorimetric assay, such as the MTT
  assay. The absorbance is measured, and the percentage of viable cells is calculated relative
  to the negative control.
- Classification: A substance is classified as an irritant if the cell viability is below a certain threshold (e.g., ≤ 50%).
- 11.2. Acute Oral Toxicity Fixed Dose Procedure (OECD 420)

This method is used to determine the acute oral toxicity of a substance.

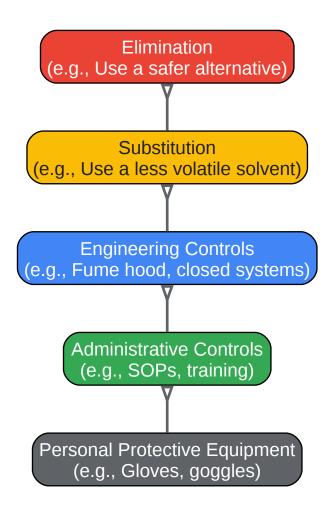
- Animal Selection: Healthy, young adult rats of a single sex (usually females) are used.
- Sighting Study: A preliminary study is conducted with a single animal to determine the appropriate starting dose for the main study.



- Main Study: Animals are dosed sequentially at one of the fixed dose levels (5, 50, 300, or 2000 mg/kg body weight). The dose for each subsequent animal depends on the outcome for the previously dosed animal.
- Observation: Animals are observed for signs of toxicity and mortality for at least 14 days.
- Endpoint: The test allows for the classification of the substance into a specific toxicity class based on the observed outcomes at different dose levels.

### **Logical Relationships in Hazard Management**

Effective management of the hazards associated with **m-chlorocumene** involves a hierarchical approach to controls.



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Caption: Hierarchy of controls for managing chemical hazards.



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- To cite this document: BenchChem. [m-Chlorocumene: A Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1618335#m-chlorocumene-safety-and-handling-precautions]

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